

# Commercial Availability and Technical Guide for **Spiro[3.5]nonan-2-ol**

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## **Compound of Interest**

Compound Name: **Spiro[3.5]nonan-2-ol**

Cat. No.: **B2637614**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and key technical data for **Spiro[3.5]nonan-2-ol** (CAS No. 1521428-81-8). This spirocyclic alcohol is a valuable building block in medicinal chemistry and materials science, owing to its rigid, three-dimensional structure.

## Commercial Availability and Suppliers

**Spiro[3.5]nonan-2-ol** is available from a select number of chemical suppliers, primarily as a research chemical. The following table summarizes the offerings from identified suppliers. Researchers are advised to contact the suppliers directly for the most current pricing, availability, and detailed specifications.

Supplier	Brand/Distributor	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Notes
--INVALID-LINK--	Biosynth	1521428-81-8	C <sub>9</sub> H <sub>16</sub> O	140.2	Min. 95%	Intended for laboratory use. <a href="#">[1]</a>
--INVALID-LINK--	Aaron Chemicals	1521428-81-8	C <sub>9</sub> H <sub>16</sub> O	140.2227	-	-
--INVALID-LINK--	Enamine	1521428-81-8	-	-	-	Listed as available from an Aldrich partner.
--INVALID-LINK--	BLD Pharm	1521428-81-8	C <sub>9</sub> H <sub>16</sub> O	140.22	-	Offers NMR, HPLC, LC-MS, UPLC data upon request. <a href="#">[2]</a>

## Physicochemical Properties

The fundamental physicochemical properties of **Spiro[3.5]nonan-2-ol** are summarized below. This data is compiled from various supplier and database sources.

Property	Value	Source
CAS Number	1521428-81-8	Multiple Sources
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O	Multiple Sources
Molecular Weight	140.22 g/mol	Multiple Sources
IUPAC Name	Spiro[3.5]nonan-2-ol	PubChem
Physical Form	Liquid	Sigma-Aldrich
Purity	≥95%	CymitQuimica[1]

## Experimental Protocols

A direct, peer-reviewed synthesis protocol for **Spiro[3.5]nonan-2-ol** is not readily available in the public domain. However, a common and logical synthetic route is the reduction of the corresponding ketone, Spiro[3.5]nonan-2-one (CAS No. 29800-56-4), which is commercially available.

### Proposed Synthesis of Spiro[3.5]nonan-2-ol via Reduction of Spiro[3.5]nonan-2-one

This proposed protocol is a general method and may require optimization for specific laboratory conditions and desired purity.

Materials:

- Spiro[3.5]nonan-2-one
- Sodium borohydride (NaBH<sub>4</sub>) or Lithium aluminum hydride (LiAlH<sub>4</sub>)
- Anhydrous solvent (e.g., methanol, ethanol for NaBH<sub>4</sub>; diethyl ether, tetrahydrofuran for LiAlH<sub>4</sub>)
- Aqueous acid solution (e.g., 1M HCl) for workup
- Drying agent (e.g., anhydrous magnesium sulfate, sodium sulfate)

- Rotary evaporator
- Standard laboratory glassware for inert atmosphere reactions if using LiAlH<sub>4</sub>

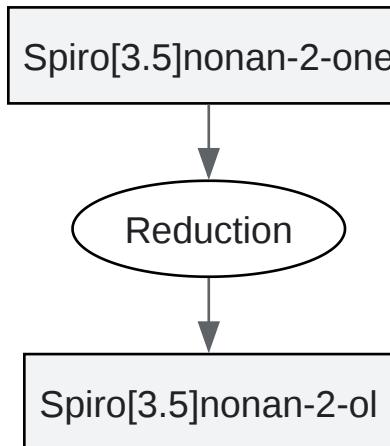
**Procedure:**

- Reaction Setup: Dissolve Spiro[3.5]nonan-2-one in the chosen anhydrous solvent in a round-bottom flask equipped with a magnetic stirrer. If using LiAlH<sub>4</sub>, the reaction should be conducted under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Reducing Agent: Cool the solution in an ice bath. Slowly add the reducing agent (e.g., sodium borohydride) portion-wise to the stirred solution.
- Reaction Monitoring: Allow the reaction to stir at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Quenching: Carefully quench the reaction by slowly adding the aqueous acid solution to the cooled reaction mixture.
- Workup: Extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate). Combine the organic layers and wash with brine.
- Drying and Concentration: Dry the combined organic layers over an anhydrous drying agent, filter, and concentrate the solvent using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography on silica gel to yield pure **Spiro[3.5]nonan-2-ol**.

## Visualizations

### Proposed Synthesis Pathway

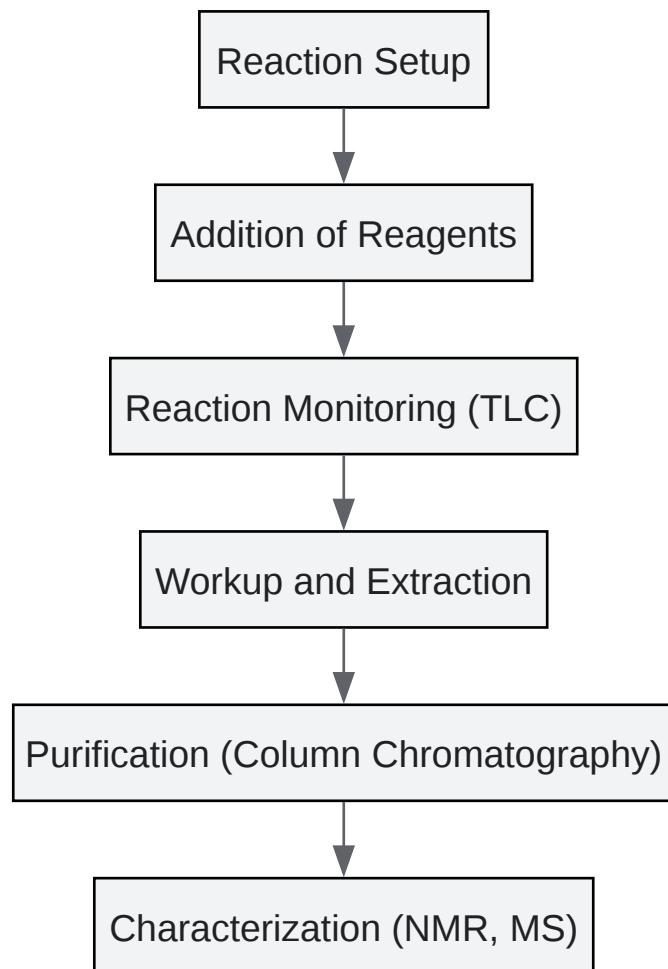
## Proposed Synthesis of Spiro[3.5]nonan-2-ol

[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **Spiro[3.5]nonan-2-ol**.

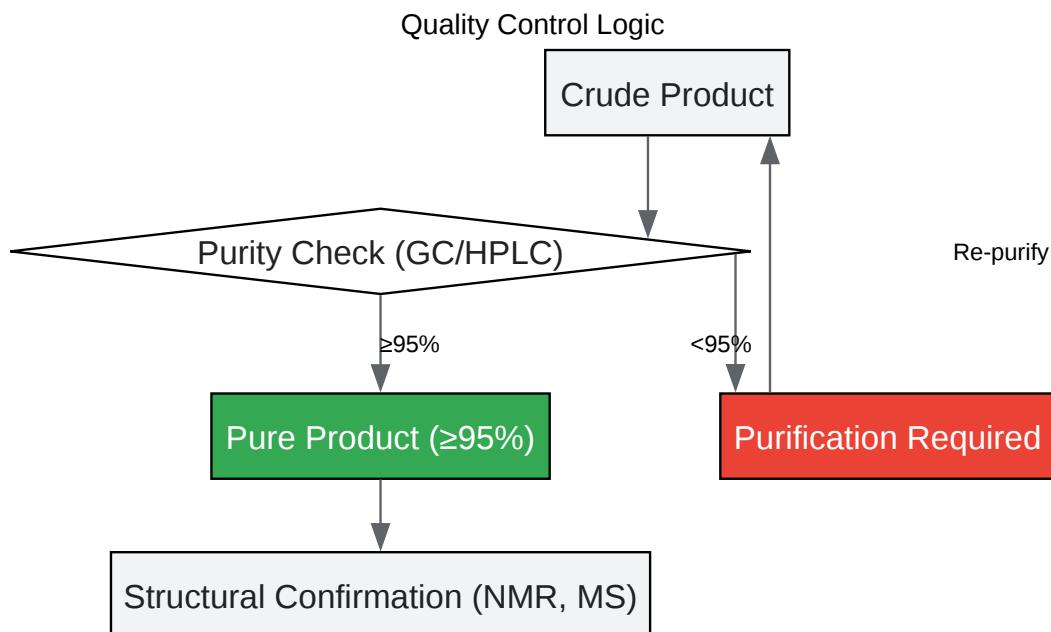
## General Experimental Workflow

## General Experimental Workflow

[Click to download full resolution via product page](#)

Caption: General experimental workflow for synthesis.

## Quality Control Logic



[Click to download full resolution via product page](#)

Caption: Quality control workflow for **Spiro[3.5]nonan-2-ol**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cymitquimica.com](http://cymitquimica.com) [cymitquimica.com]
- 2. 1521428-81-8|Spiro[3.5]nonan-2-ol|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Commercial Availability and Technical Guide for Spiro[3.5]nonan-2-ol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b2637614#commercial-availability-and-suppliers-of-spiro-3-5-nonen-2-ol>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)